

Chemical structure and properties of Ethyl 2-Bromo-4-methoxybenzoate

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Compound of Interest

Compound Name: Ethyl 2-Bromo-4-methoxybenzoate

Cat. No.: B572241

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An In-depth Technical Guide to Ethyl 2-Bromo-4-methoxybenzoate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and synthesis of **Ethyl 2-Bromo-4-methoxybenzoate** (CAS No. 1208075-63-1), a halogenated aromatic ester with potential applications in organic synthesis and medicinal chemistry.

Chemical Structure and Properties

Ethyl 2-Bromo-4-methoxybenzoate possesses a benzene ring substituted with a bromo, a methoxy, and an ethyl ester group at positions 2, 4, and 1 respectively.

Chemical Structure:

Caption: Chemical structure of **Ethyl 2-Bromo-4-methoxybenzoate**.

Physicochemical Properties:

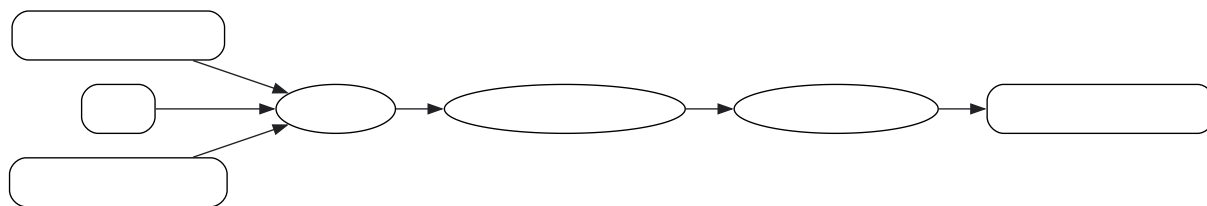
While extensive experimental data for this specific isomer is limited, predicted and analogous data provide valuable insights into its physical and chemical characteristics.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₁ BrO ₃	[Vendor Data]
Molecular Weight	259.10 g/mol	[Vendor Data]
CAS Number	1208075-63-1	[1]
Appearance	Expected to be a liquid or low-melting solid	[Inference]
Boiling Point	308.2 ± 22.0 °C at 760 mmHg (Predicted)	
Flash Point	140.2 ± 22.3 °C (Predicted)	
Density	~1.4 g/cm ³ (Estimated)	[Inference]
Solubility	Expected to be soluble in organic solvents	[Inference]

Synthesis

Ethyl 2-Bromo-4-methoxybenzoate is typically synthesized via the esterification of its corresponding carboxylic acid precursor, 2-Bromo-4-methoxybenzoic acid (CAS No. 74317-85-4).

Synthetic Workflow:



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References

- 1. chemscene.com [chemscene.com]
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